

Technical Guide: Physical Characteristics of Umbelliferone-d5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Umbelliferone-d5, also known as 7-Hydroxycoumarin-d5, is the deuterated form of Umbelliferone, a naturally occurring coumarin.[1] As a stable isotope-labeled compound, **Umbelliferone-d5** is a valuable tool in various research applications, including pharmacokinetic studies, metabolic profiling, and as an internal standard for quantitative analysis by mass spectrometry.[1] This technical guide provides a comprehensive overview of the known physical characteristics of **Umbelliferone-d5**, detailed experimental protocols for their determination, and a logical diagram illustrating the relationship between the deuterated and non-deuterated forms.

Core Physical Characteristics

The physical properties of **Umbelliferone-d5** are primarily derived from its molecular structure. While experimentally determined data for some physical characteristics of the deuterated compound are not readily available in the literature, the properties of its non-deuterated analog, Umbelliferone, provide a very close approximation. The substitution of hydrogen with deuterium typically results in negligible changes to bulk physical properties such as melting and boiling points.[2][3]

Quantitative Data Summary



The following table summarizes the key physical and chemical properties of **Umbelliferone-d5**. Data for Umbelliferone is included for comparative purposes.

Property	Umbelliferone-d5	Umbelliferone	Data Source
Chemical Formula	C ₉ HD ₅ O ₃	С9Н6О3	[4]
Molecular Weight	167.17 g/mol	162.14 g/mol	[4]
CAS Number	1215373-23-1	93-35-6	[4]
Appearance	White to off-white solid/powder	Yellowish-white crystalline powder	[5]
Melting Point	Not experimentally determined; estimated to be ~230 °C (decomposes)	230 °C (decomposes)	[1][6]
Boiling Point	Not experimentally determined; estimated to be ~382.1 °C	382.1 °C (Predicted)	[1]
Solubility in DMSO	Slightly soluble	~10 mg/mL	[7]
Solubility in Ethanol	Slightly soluble	~5 mg/mL	[7]
Solubility in Methanol	Slightly soluble	~5 mg/mL	[7]
Water Solubility	Not experimentally determined	Slightly soluble in hot water	[6]
LogP	1.49860	1.58	[4]
Purity	≥95%	≥98%	[5]

Note: The melting point, boiling point, and solubility data for **Umbelliferone-d5** are based on the experimentally determined values for Umbelliferone and are provided as close estimations. Isotopic substitution with deuterium is not expected to significantly alter these macroscopic properties.



Experimental Protocols

The following sections detail the standard methodologies for determining the key physical characteristics of a fine chemical solid like **Umbelliferone-d5**.

Melting Point Determination

Principle: The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. It is a key indicator of purity.

Apparatus:

- Capillary melting point apparatus
- Glass capillary tubes (one end sealed)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

- Sample Preparation: Ensure the Umbelliferone-d5 sample is completely dry. If necessary, gently grind the crystalline solid into a fine powder using a mortar and pestle.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount of material. Invert the tube and tap the sealed end gently on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- · Measurement:
 - If the approximate melting point is unknown, perform a rapid heating to get a rough estimate.



- For an accurate measurement, set the heating rate to 1-2 °C per minute, starting from a temperature about 15-20 °C below the estimated melting point.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has turned into a clear liquid (the completion of melting).
- Reporting: The melting point is reported as a range from the onset to the completion of melting. For a pure compound, this range is typically narrow (0.5-2 °C).

Solubility Determination (Shake-Flask Method)

Principle: The shake-flask method is a standard technique to determine the equilibrium solubility of a compound in a specific solvent.

Apparatus:

- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Umbelliferone-d5** to a vial containing a known volume of the desired solvent (e.g., DMSO, ethanol, water). The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly.



• Equilibration:

- Place the vials in a shaker bath set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any undissolved particles.

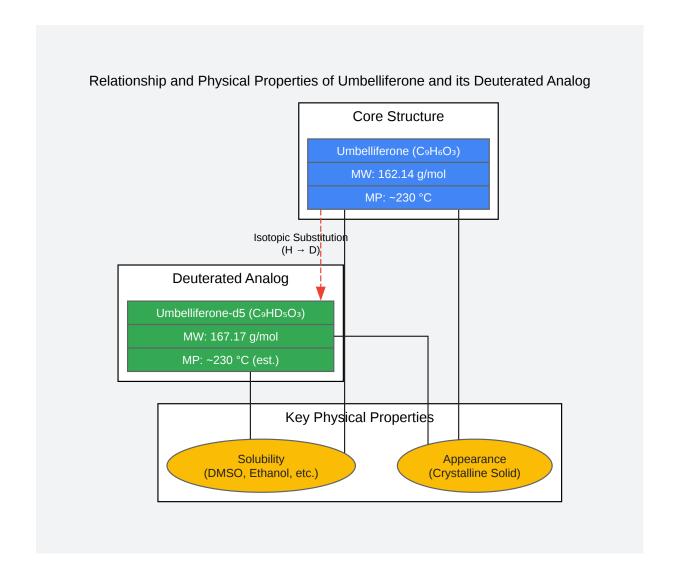
Quantification:

- Accurately dilute the filtered solution with the solvent to a concentration within the linear range of the analytical instrument.
- Analyze the concentration of **Umbelliferone-d5** in the diluted solution using a validated HPLC or UV-Vis method against a standard curve of known concentrations.
- Calculation: Calculate the original solubility in mg/mL or mol/L, taking into account the dilution factor.

Visualization of Key Relationships

The following diagram illustrates the structural relationship between Umbelliferone and **Umbelliferone-d5** and highlights their core physical properties.





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Caption: Structural relationship and shared properties of Umbelliferone and Umbelliferone-d5.

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